

3-(Ethylamino)-3-oxopropanoic Acid: A Review of Available Scientific Literature

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Compound of Interest

Compound Name: 3-(Ethylamino)-3-oxopropanoic acid

Cat. No.: B2607398

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the currently available scientific and technical information for **3-(Ethylamino)-3-oxopropanoic acid** (also known as N-ethylmalonamic acid). Despite extensive literature searches, it is important to note that detailed experimental data and biological studies on this specific compound are exceptionally limited in the public domain. This document summarizes the available chemical information and clearly delineates the current gaps in the scientific literature.

Chemical Identity and Properties

3-(Ethylamino)-3-oxopropanoic acid is a dicarboxylic acid monoamide. It is structurally related to malonic acid, with one of the carboxylic acid groups converted to an N-ethylamide.

Table 1: Chemical and Physical Properties of **3-(Ethylamino)-3-oxopropanoic acid**

Property	Value	Source
IUPAC Name	3-(Ethylamino)-3-oxopropanoic acid	N/A
Synonyms	N-Ethylmalonamic acid	N/A
CAS Number	773098-59-2	N/A
Molecular Formula	C ₅ H ₉ NO ₃	N/A
Molecular Weight	131.13 g/mol	N/A
Appearance	White to off-white solid (presumed)	N/A
Melting Point	Not reported	N/A
Boiling Point	Not reported	N/A
Solubility	Not reported	N/A

Synthesis and Manufacturing

Detailed, peer-reviewed experimental protocols for the specific synthesis of **3-(Ethylamino)-3-oxopropanoic acid** have not been identified in the current scientific literature. However, based on general principles of organic chemistry and known reactions for the synthesis of related N-alkyl malonamic acids, a plausible synthetic route can be proposed.

Hypothetical Synthesis Pathway

A common method for the preparation of malonamic acids involves the reaction of a malonic acid derivative with a primary amine. One potential pathway for the synthesis of **3-(Ethylamino)-3-oxopropanoic acid** could involve the reaction of diethyl malonate with ethylamine, followed by selective hydrolysis of one of the ester groups.

It is crucial to emphasize that the following is a generalized and hypothetical protocol and has not been experimentally validated for this specific compound.

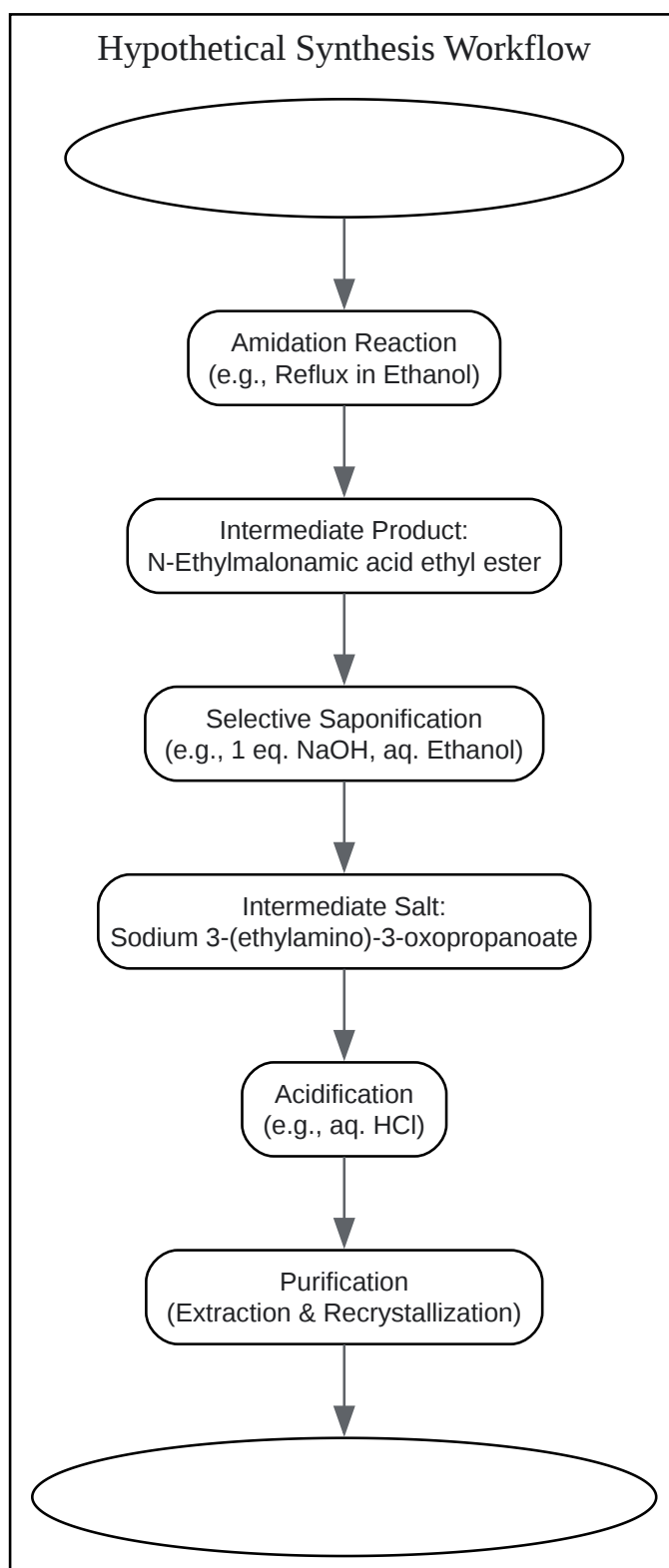
Step 1: Amidation of Diethyl Malonate Diethyl malonate would be reacted with ethylamine in a suitable solvent. This reaction would likely require elevated temperatures to proceed at a

reasonable rate and would yield a mixture of the desired N-ethylmalonamic acid ethyl ester and the corresponding diamide.

Step 2: Selective Saponification The resulting ester could then be selectively hydrolyzed to the carboxylic acid using a stoichiometric amount of a base, such as sodium hydroxide or potassium hydroxide, in an aqueous or alcoholic solution. Careful control of the reaction conditions (temperature, reaction time, and amount of base) would be necessary to favor the hydrolysis of the ester over the amide bond.

Step 3: Acidification and Isolation Acidification of the reaction mixture with a mineral acid (e.g., HCl) would protonate the carboxylate to yield **3-(Ethylamino)-3-oxopropanoic acid**, which could then be isolated by extraction and purified by recrystallization.

Below is a logical workflow diagram for this hypothetical synthesis.



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A potential, unverified synthesis workflow for **3-(Ethylamino)-3-oxopropanoic acid**.

Biological Activity and Mechanism of Action

There is currently no available information in peer-reviewed scientific literature regarding the biological activity, pharmacological properties, or mechanism of action of **3-(Ethylamino)-3-oxopropanoic acid**. Studies on its potential as a therapeutic agent, its interaction with biological targets, or its metabolic fate have not been reported.

Involvement in Signaling Pathways

Due to the lack of research on its biological activity, **3-(Ethylamino)-3-oxopropanoic acid** has not been implicated in any known signaling pathways. Consequently, no diagrams of signaling pathways involving this compound can be generated at this time.

Experimental Data and Protocols

A thorough search of scientific databases has not yielded any publications containing quantitative data or detailed experimental protocols for studies involving **3-(Ethylamino)-3-oxopropanoic acid**. As such, no tables of quantitative data or detailed methodologies can be provided.

Conclusion and Future Directions

3-(Ethylamino)-3-oxopropanoic acid is a chemically defined compound that is commercially available for research purposes. However, there is a significant void in the scientific literature concerning its synthesis, physical and chemical properties, biological activity, and potential applications.

For researchers, scientists, and drug development professionals interested in this molecule, the following areas represent unexplored avenues of investigation:

- Development and optimization of a reliable synthetic protocol.
- Thorough characterization of its physicochemical properties.
- Screening for biological activity across a range of in vitro and in vivo models.
- Investigation into its metabolic stability and potential metabolites.

- Exploration of its potential as a building block in medicinal chemistry for the synthesis of more complex molecules.

This document will be updated as new information becomes available in the peer-reviewed scientific literature.

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